

Methyl Oct-2-enoate: Technical Profile, Synthesis, and Comparative Applications

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Compound of Interest

Compound Name: Methyl oct-2-enoate

CAS No.: 7367-81-9

Cat. No.: B3029646

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Executive Summary

Methyl oct-2-enoate (CAS: 2396-85-2), also known as Methyl (E)-2-octenoate, is an

-unsaturated ester valued for its sharp, green, and fruity olfactory profile. While structurally similar to the potent sensitizer methyl 2-octynoate (folione), the enoate derivative presents a distinct safety and reactivity profile that makes it a critical intermediate in organic synthesis and a specialized high-impact flavoring agent.

This guide provides a technical comparison of **Methyl oct-2-enoate** against its primary functional alternatives—Methyl 2-nonenoate (M2N) in fragrance applications and (E)-2-octenyl acetate in semiochemical research. It also details the high-selectivity Horner-Wadsworth-Emmons (HWE) synthesis protocol, addressing the industry demand for stereochemically pure (E)-isomers.

Chemical Profile & Reactivity

Methyl oct-2-enoate functions as a classic Michael acceptor due to the conjugation between the alkene and the carbonyl group. This electrophilic nature underpins both its synthetic utility

and its potential for skin sensitization via haptenization, although it is significantly less potent than its alkyne counterparts.

Structural Comparison

Feature	Methyl oct-2-enoate	Methyl 2-nonenate (M2N)	Methyl 2-octynoate (Folione)
CAS	2396-85-2	111-79-5	111-12-6
Hybridization	(Alkene)	(Alkene)	(Alkyne)
Odor Character	Green, fruity, pear, sharp	Violet-leaf, cucumber, melon	Violet, green, powerful
Sensitization (EC3)	Low/Moderate (Read-across)	Moderate	High (0.45%)
LogP (est)	~3.0	~3.5	~2.5

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*Critical Safety Note: Researchers often conflate **Methyl oct-2-enoate** with Methyl 2-octynoate. The ynoate is a severe sensitizer restricted by IFRA. The enoate (discussed here) relies on read-across data (e.g., from isobutyl 2-butenate) suggesting a more favorable safety profile, though it remains a potential sensitizer due to Michael addition capability.*

Application 1: Fragrance & Flavor Chemistry

In flavor formulations, **Methyl oct-2-enoate** is used to impart "skin" nuances to fruit flavors like grape, pear, and pineapple. Its performance is defined by its diffusion and stability compared to longer-chain analogs.

Olfactory Performance Comparison

Parameter	Methyl oct-2-enoate	Methyl 2-nonenolate (M2N)	cis-3-Hexenyl Acetate
Odor Threshold	~20 ppb	~2 ppb	~5 ppb
Tenacity	Moderate (Heart note)	High (Heart-Base note)	Low (Top note)
Character	Sharp, waxy, green pear	Fatty, violet, cucumber	Fresh cut grass, green
Application	Tropical fruit accords, pineapple	Violet perfumes, melon flavors	Green top-notes

Mechanism of Action: Olfactory Reception

The "green" note perception relies on the hydrophobic tail length fitting specific G-protein coupled receptors (GPCRs). The C8 chain of **Methyl oct-2-enoate** activates a different subset of receptors compared to the C9 chain of M2N, resulting in a "sharper" fruitiness versus the "fatter" floralcy of M2N.

Application 2: Organic Synthesis (HWE Reaction)

The most reliable method to synthesize **Methyl oct-2-enoate** with high (E)-stereoselectivity is the Horner-Wadsworth-Emmons (HWE) reaction. This protocol is superior to the Knoevenagel condensation, which often yields mixed isomers and lower conversion rates.

Comparative Synthetic Methods

Method	Reagents	Yield	(E/Z) Selectivity	Atom Economy
HWE (Recommended)	Aldehyde + Phosphonate + Base	85-95%	>95:5 (E:Z)	Moderate
Knoevenagel	Aldehyde + Malonate + Pyridine	60-75%	Mixed	High
Cross-Metathesis	Terminal Alkene + Acrylate	70-85%	>90:10 (E:Z)	Low (Catalyst cost)

Protocol: Solvent-Free HWE Synthesis

Objective: Synthesis of Methyl (E)-oct-2-enoate from Hexanal. Scale: 10 mmol

Reagents:

- Hexanal (1.0 equiv)
- Trimethyl phosphonoacetate (1.1 equiv)
- Lithium Hydroxide Monohydrate (LiOH·H₂O) (0.2 equiv - Catalyst)
- Alternative Base: Barium Hydroxide (for acid-sensitive substrates)

Step-by-Step Methodology:

- Preparation: In a round-bottom flask, combine Hexanal (1.00 g, 10 mmol) and Trimethyl phosphonoacetate (2.00 g, 11 mmol).
- Initiation: Add LiOH·H₂O (84 mg, 2 mmol) directly to the neat mixture.
- Reaction: Stir vigorously at room temperature (25°C) for 30 minutes. The reaction is exothermic; ensure adequate heat dissipation if scaling up.
- Monitoring: Monitor via TLC (Hexane/EtOAc 9:1). Product (

) should appear as the aldehyde spot disappears.

- Quenching: Add 10 mL of water to dissolve the inorganic salts.
- Extraction: Extract with Ethyl Acetate (mL).
- Purification: Dry organic layer over MgSO_4 , filter, and concentrate. Purify via silica gel column chromatography (0-5% EtOAc in Hexane) to isolate the pure (E)-ester.

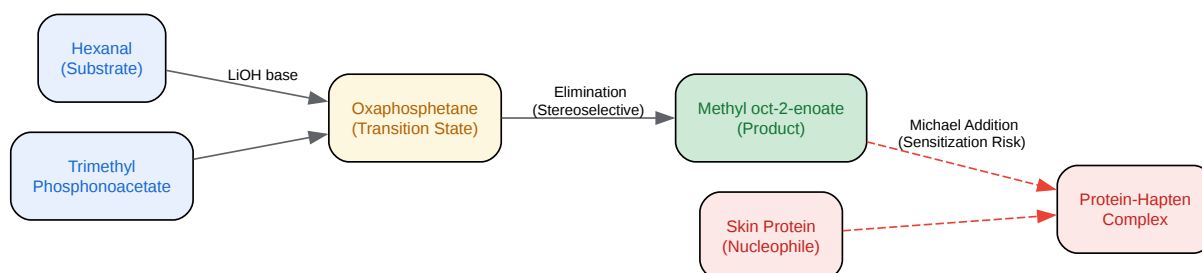
Validation:

- ^1H NMR (CDCl_3): Look for the characteristic doublet of triplets at 6.95 ppm (beta-proton) and doublet at 5.80 ppm (alpha-proton) with a coupling constant Hz, confirming the trans (E) geometry.

Visualization of Pathways

Synthesis & Reactivity Flow

The following diagram illustrates the HWE mechanism and the subsequent Michael addition potential (sensitization pathway).



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Caption: Figure 1: HWE Synthesis pathway (Solid lines) and potential sensitization mechanism via Michael Addition (Dashed red lines).

Application 3: Biological Activity (Pheromones & Antimicrobial)

While **Methyl oct-2-enoate** has antimicrobial properties typical of medium-chain esters, its role in entomology is often compared to acetates.

Comparative Biological Efficacy

Target Organism	Methyl oct-2-enoate	(E)-2-Octenyl Acetate	Mechanism
Bagrada hilaris (Stink Bug)	Weak/No Attraction	Primary Attractant	Pheromone Reception
Bacteria (E. coli)	Moderate Inhibition (MIC > 5 mM)	Low Inhibition	Membrane Disruption
Fungi (C. albicans)	Moderate Inhibition	Low Inhibition	Membrane Disruption

Insight: In pheromone traps for *Bagrada hilaris*, the acetate functionality is critical. The ester (**Methyl oct-2-enoate**) lacks the specific binding affinity required for the insect's receptor, rendering it ineffective as a lure despite the identical carbon chain length. Conversely, for antimicrobial applications, the methyl ester functionality provides better lipophilicity for penetrating bacterial cell walls compared to the acetate.

References

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Sources

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